

Thermal stability and decomposition of ammonium trifluoromethanesulfonate

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Compound of Interest

Compound Name: Ammonium
trifluoromethanesulfonate

Cat. No.: B1286459

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An In-depth Technical Guide to the Thermal Stability and Decomposition of **Ammonium Trifluoromethanesulfonate**

Introduction

Ammonium trifluoromethanesulfonate ($\text{NH}_4\text{CF}_3\text{SO}_3$), also known as ammonium triflate, is a white crystalline solid that is highly soluble in water. It is recognized for its thermal stability and is utilized in a variety of applications, including as an electrolyte additive in aqueous metal-ion batteries, a precursor for solid and gel polymer electrolytes, and as a co-catalyst in the synthesis of conductive polymers.[1][2] This guide provides a comprehensive overview of the thermal properties of **ammonium trifluoromethanesulfonate**, focusing on its stability and decomposition profile. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Thermal Stability and Physical Properties

Ammonium trifluoromethanesulfonate is generally considered a thermally stable compound under normal conditions.[3][4] However, it is hygroscopic and care should be taken to avoid exposure to moist air or water.[3] The key thermal and physical properties are summarized in the table below.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	CH ₄ F ₃ NO ₃ S	[3][5][6]
Molecular Weight	167.11 g/mol	[3][5][6]
Appearance	White crystalline solid/powder	[7]
Melting Point	224-226 °C	[1][2][7]
Decomposition Temperature	300 °C	[3]

Thermal Decomposition

While stable at lower temperatures, **ammonium trifluoromethanesulfonate** will decompose upon heating to elevated temperatures. A safety data sheet indicates a decomposition temperature of 300 °C.[3] The decomposition process releases a variety of hazardous gaseous products.

Hazardous Decomposition Products

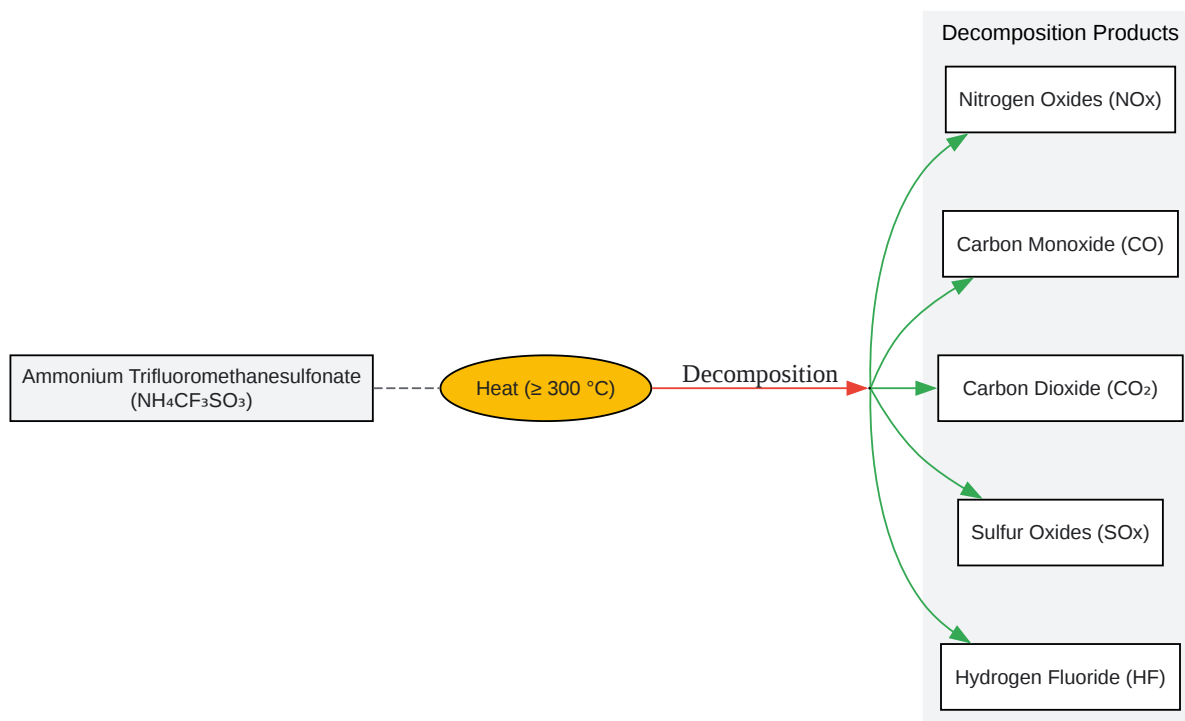
The thermal decomposition of **ammonium trifluoromethanesulfonate** is known to produce the following hazardous substances:

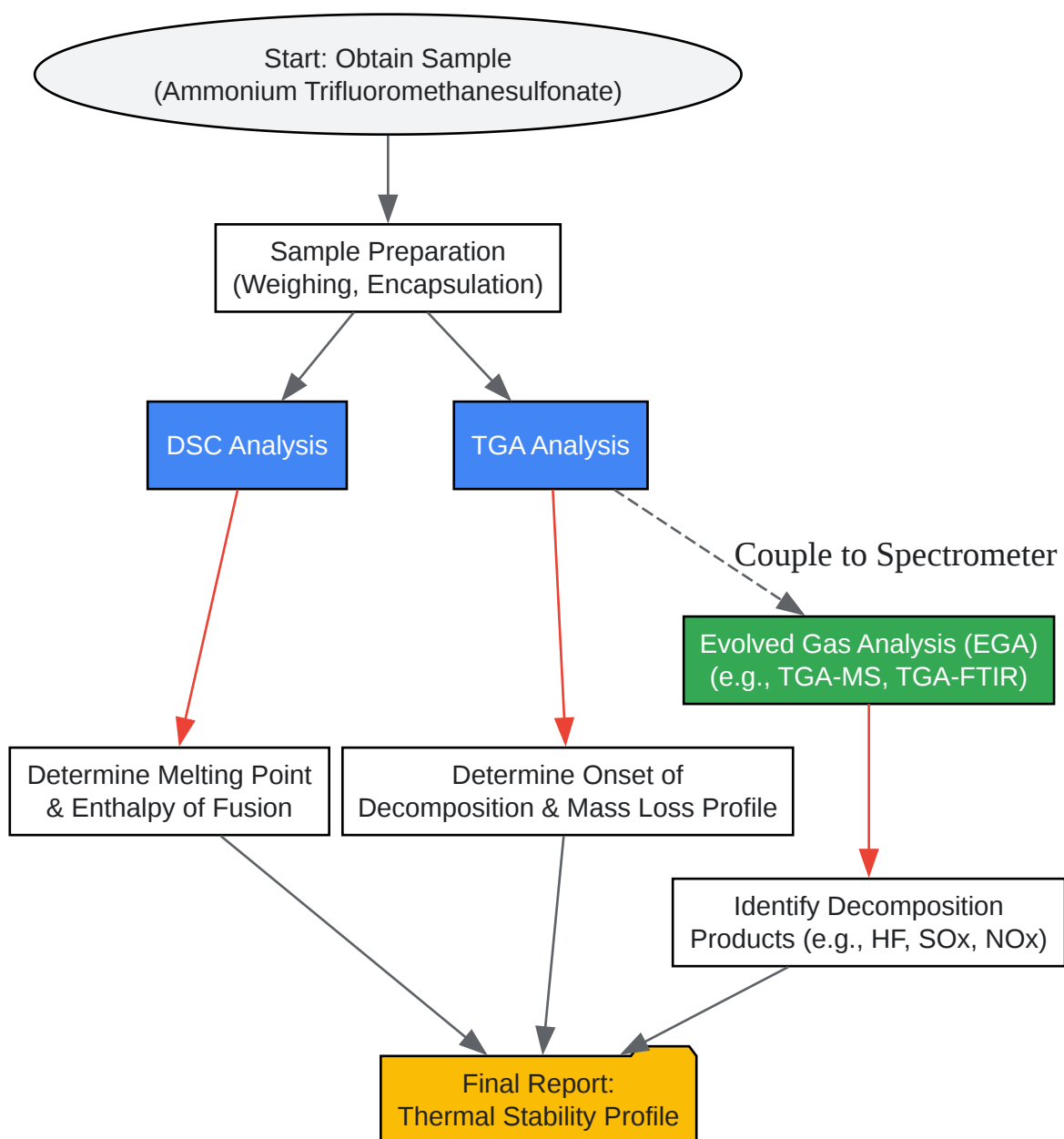
- Nitrogen oxides (NO_x)
- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Sulfur oxides (SO_x)
- Gaseous hydrogen fluoride (HF)[3]

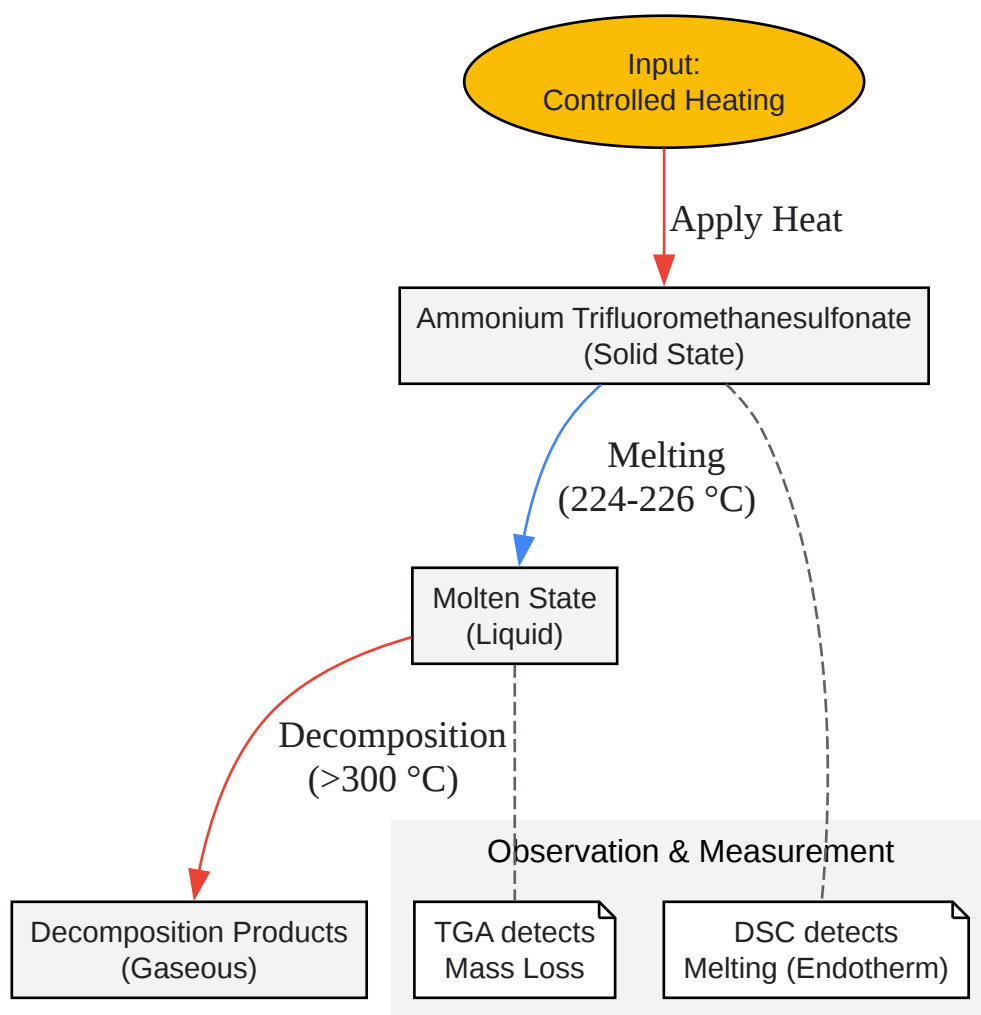
The formation of these products underscores the importance of handling the thermal decomposition of this compound in a well-ventilated area, such as a fume hood, with appropriate personal protective equipment.

Proposed Decomposition Pathway

The precise mechanism of thermal decomposition is complex. However, a logical pathway can be inferred from the known decomposition products. The initial ionic compound, upon heating, breaks down into its constituent parts and further fragments into the hazardous gaseous molecules listed above.







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